

Procion Orange MX-2R: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive Orange 4*

Cat. No.: *B12373870*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of Procion Orange MX-2R, a reactive dye with significant applications in biomedical research, particularly in the assessment of cell membrane integrity. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on the molecule's properties, experimental protocols, and data presentation.

Core Molecular Data

Procion Orange MX-2R, also known as **Reactive Orange 4**, is a dichlorotriazine reactive dye. Its chemical properties make it a valuable tool for specific research applications.

Property	Value	Reference
Molecular Formula	$C_{24}H_{16}Cl_2N_6O_{10}S_3$	[1] [2] [3]
Molecular Weight	715.527 g/mol	[1]
CAS Number	70616-90-9	[1]
Synonyms	Reactive Orange 4, C.I. 18260	[4]
Appearance	Orange Powder	[4]
Solubility	Water Soluble	[4]

Research Applications: Assessment of Sarcolemmal Damage

A primary application of Procion Orange MX-2R in research is as a fluorescent tracer to identify cells with compromised plasma membranes.^[1] Due to its molecular size, it is normally excluded from healthy cells. However, upon membrane damage, such as in muscle fibers (sarcolemma), the dye can penetrate the cell, and its fluorescence allows for the identification of injured cells.^{[1][5]}

Experimental Protocols

Two primary methodologies are employed for assessing sarcolemmal damage using Procion Orange MX-2R: an *in vitro* tissue immersion protocol and an *in vivo* systemic injection protocol.

In Vitro Protocol: Muscle Tissue Immersion

This method is suitable for assessing membrane integrity in freshly excised tissue.

Materials:

- Procion Orange MX-2R dye
- Krebs-Ringer solution
- Isopentane, pre-cooled in liquid nitrogen
- Cryostat
- Fluorescence microscope

Procedure:

- Immediately following excision, incubate the fresh muscle tissue (e.g., soleus muscle) in a 0.5% (w/v) solution of Procion Orange MX-2R dissolved in Krebs-Ringer solution for 1 hour.
^[4]
- After incubation, wash the muscle tissue thoroughly with fresh Krebs-Ringer solution to remove excess, unbound dye.^[4]

- Freeze the washed muscle tissue in isopentane pre-cooled in liquid nitrogen.[4][6]
- Cut 10 µm thick serial cross-sections of the frozen muscle using a cryostat.[4]
- Mount the sections on glass slides and visualize using epifluorescence microscopy.
- Fibers exhibiting bright intracellular fluorescence are identified as having compromised sarcolemmal integrity.

In Vivo Protocol: Systemic Injection in a Mouse Model

This method allows for the assessment of muscle damage in a living organism.

Materials:

- Procion Orange MX-2R dye
- Sterile saline or phosphate-buffered saline (PBS)
- Anesthetic agent
- Surgical and dissection tools
- Isopentane, pre-cooled in liquid nitrogen
- Cryostat
- Fluorescence microscope

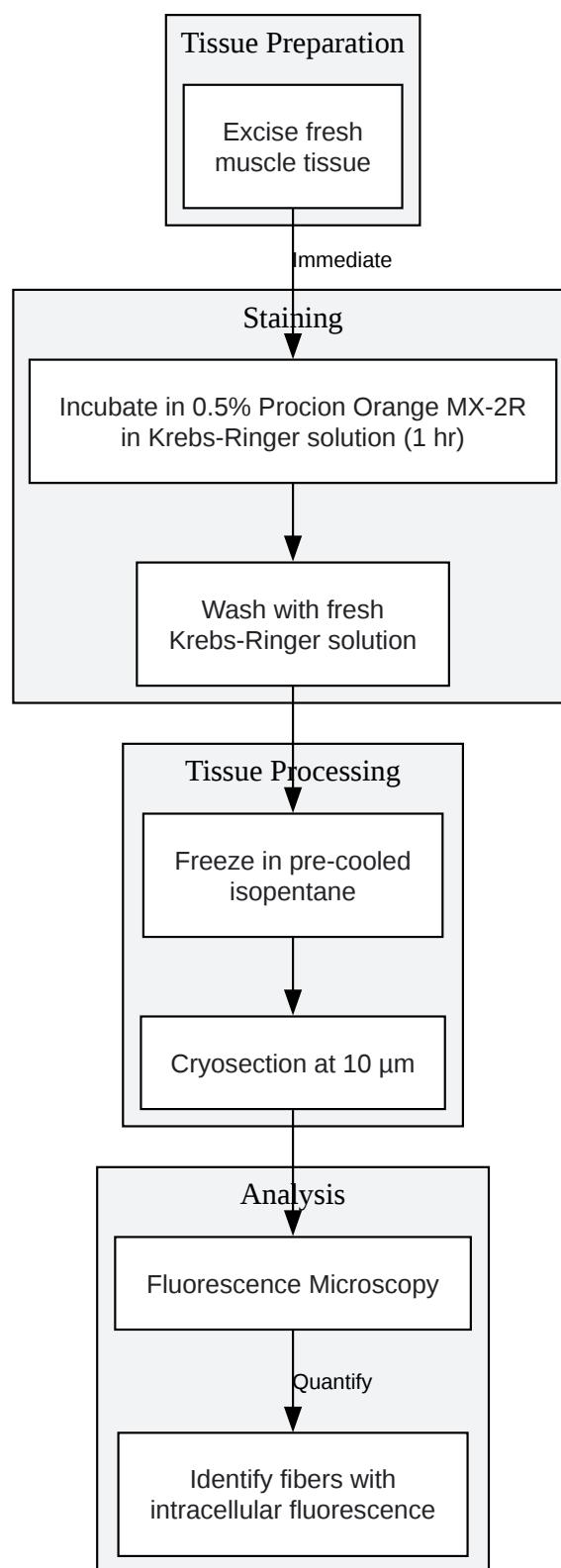
Procedure:

- Prepare a sterile solution of Procion Orange MX-2R in saline or PBS. The exact concentration may require optimization, but intraperitoneal injections of solutions like Evans blue dye (another membrane-impermeable dye) are often administered at 10 mg/ml.[5]
- Administer the dye solution to the mouse via intravenous or intraperitoneal injection.
- Allow the dye to circulate for a predetermined period, for example, 24 hours, to enable its uptake by damaged cells.[1]

- After the circulation period, humanely euthanize the animal and carefully dissect the muscle of interest.
- Freeze the muscle tissue in isopentane pre-cooled in liquid nitrogen.
- Proceed with cryosectioning and fluorescence microscopy as described in the in vitro protocol.

Mandatory Visualizations

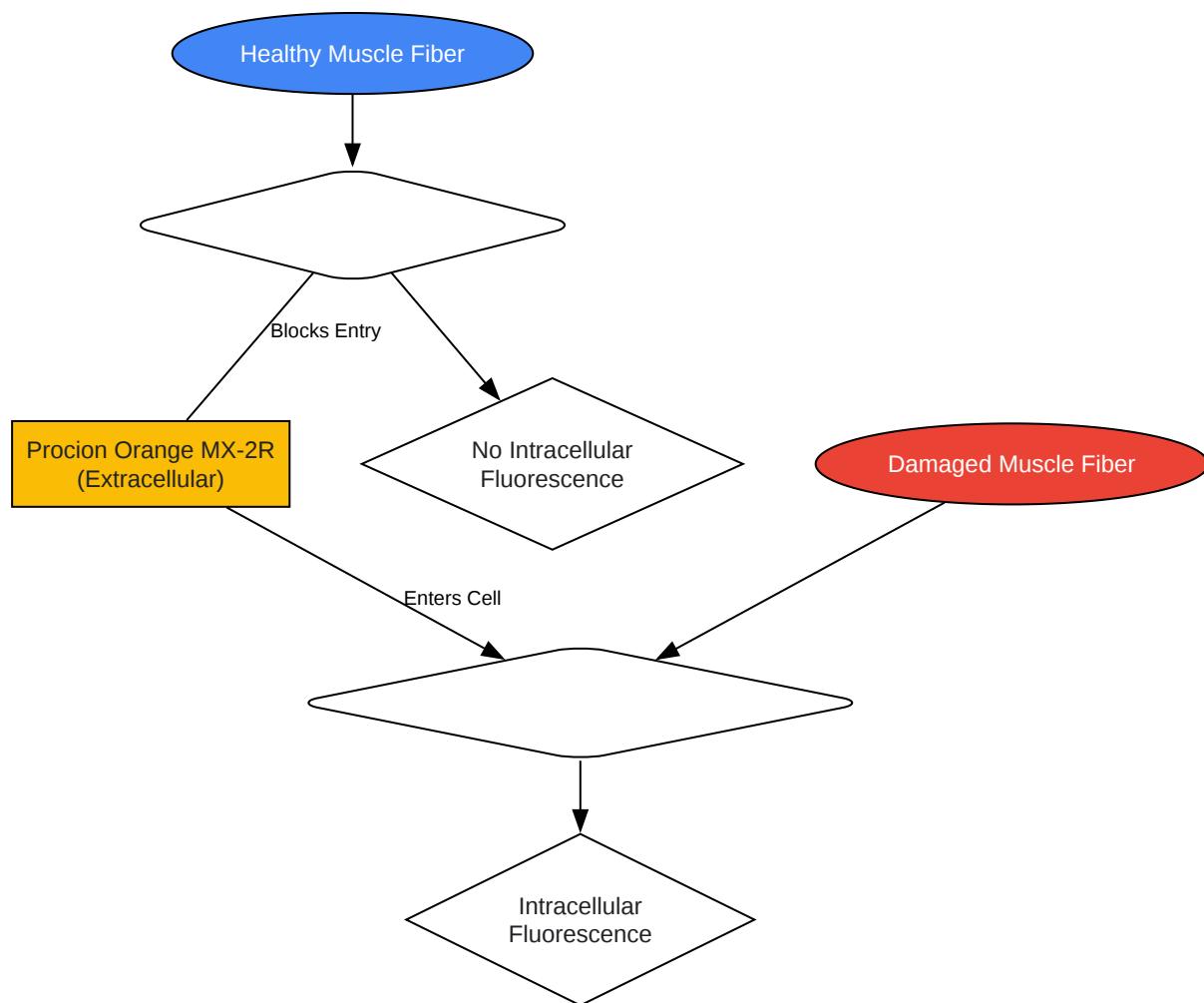
Experimental Workflow for In Vitro Sarcolemmal Damage Assessment



[Click to download full resolution via product page](#)

Caption: Workflow for assessing sarcolemmal damage in vitro.

Logical Relationship of Procion Orange MX-2R as a Marker for Membrane Permeability



[Click to download full resolution via product page](#)

Caption: Procion Orange MX-2R as a viability marker.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Procion orange tracer dye technique vs. identification of intrafibrillar fibronectin in the assessment of sarcolemmal damage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Beth's Blog: Common Problems with Procion MX Fiber Reactive Dyes [quilterb-bethsblog.blogspot.com]
- 4. paulogentil.com [paulogentil.com]
- 5. journals.asm.org [journals.asm.org]
- 6. Protocol for muscle fiber type and cross-sectional area analysis in cryosections of whole lower mouse hindlimbs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Procion Orange MX-2R: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12373870#procion-orange-mx-2r-molecular-weight-and-formula\]](https://www.benchchem.com/product/b12373870#procion-orange-mx-2r-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com